

A Comparative Guide to USDA and PHS Animal Welfare Regulations for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

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For researchers, scientists, and drug development professionals in the United States, navigating the landscape of animal welfare regulations is a critical aspect of ensuring ethical and compliant research. The two primary sets of federal regulations governing the humane care and use of animals in research are the Animal Welfare Act (AWA), enforced by the U.S. Department of Agriculture (USDA), and the Public Health Service (PHS) Policy on Humane Care and Use of Laboratory Animals, overseen by the Office of Laboratory Animal Welfare (OLAW) at the National Institutes of Health (NIH). While both aim to ensure the well-being of research animals, they differ in their scope, oversight mechanisms, and specific requirements. This guide provides an objective comparison of these two regulatory frameworks, supported by available data, to assist researchers in understanding their obligations.

Key Distinctions at a Glance

The fundamental difference lies in the legal authority and the range of animals covered. The USDA's regulations are mandated by federal law, the Animal Welfare Act, while the PHS Policy is a condition for receiving funding from PHS agencies, including the NIH.^[1] A significant distinction is the scope of species covered. The PHS Policy applies to all live vertebrate animals used in research, research training, and biological testing activities conducted or supported by the PHS.^[2] In contrast, the USDA's definition of "animal" under the AWA is more circumscribed, covering warm-blooded animals but specifically excluding birds, rats of the genus *Rattus*, and mice of the genus *Mus* bred for use in research.^[1]

Quantitative Comparison of Oversight and Compliance

To provide a clearer picture of the operational differences between the two regulatory bodies, the following tables summarize available data on the number of covered entities and enforcement activities. It is important to note that the reporting periods and methodologies for data collection may differ between the USDA and OLAW.

Metric	USDA/APHIS (FY2024)	PHS/OLAW (2009-2016)
Covered Entities	~17,500 licensees and registrants (includes breeders, dealers, exhibitors, and research facilities)	>1,500 Assured institutions
Inspections/Investigations	~9,700 inspections conducted	Data not publicly available in this format (relies on self-reporting and for-cause investigations)
Enforcement Actions	209 cases opened, 134 official warnings, 19 administrative orders, 16 licenses revoked	6,575 compliance cases opened
Most Common Non-Compliance Issues	Data not specified in the summary report	Animal study protocol issues (32%), Failure to follow institutional policies (15%), Clinical issues (13%), Animal husbandry (12%)
Primary Species Involved in Non-Compliance	Data not specified in the summary report	Rodents (73%), Nonhuman primates (7%), Ungulates (4%), Fish (4%)

Table 1: Comparison of USDA and PHS/OLAW Oversight and Enforcement Data. Data for USDA/APHIS is from FY2024 reports.^[3] Data for PHS/OLAW is a summary of compliance cases from 2009-2016.^[4] It is important to note that OLAW's oversight is primarily based on

institutional self-reporting, and the number of "cases" does not directly equate to the number of site inspections.

Experimental Protocol: A Representative Approach to Assessing Animal Welfare

While specific studies directly comparing animal welfare under USDA and PHS regulations are not readily available, a representative experimental protocol to assess the impact of different housing and enrichment standards on rodent well-being can be outlined. This protocol is based on established principles of animal welfare science.

Objective: To compare the effects of standard USDA-compliant housing versus PHS/Guide-compliant enriched housing on the welfare of laboratory mice.

Animals: 100 C57BL/6 mice (50 male, 50 female), 8 weeks of age.

Housing Conditions:

- Group 1 (USDA Standard): 50 mice (25 male, 25 female) housed in standard shoebox cages with corn cob bedding and ad libitum food and water. No additional enrichment is provided.
- Group 2 (PHS/Guide Enriched): 50 mice (25 male, 25 female) housed in similar cages but with the addition of nesting material (e.g., Nestlets), a shelter (e.g., a small hut), and a gnawing object (e.g., a small wood block).

Experimental Parameters to be Measured:

- **Physiological Indicators of Stress:**
 - Fecal corticosterone metabolites will be measured weekly from collected fecal samples to assess chronic stress levels.
 - Body weight will be recorded weekly.
- **Behavioral Indicators of Well-being:**

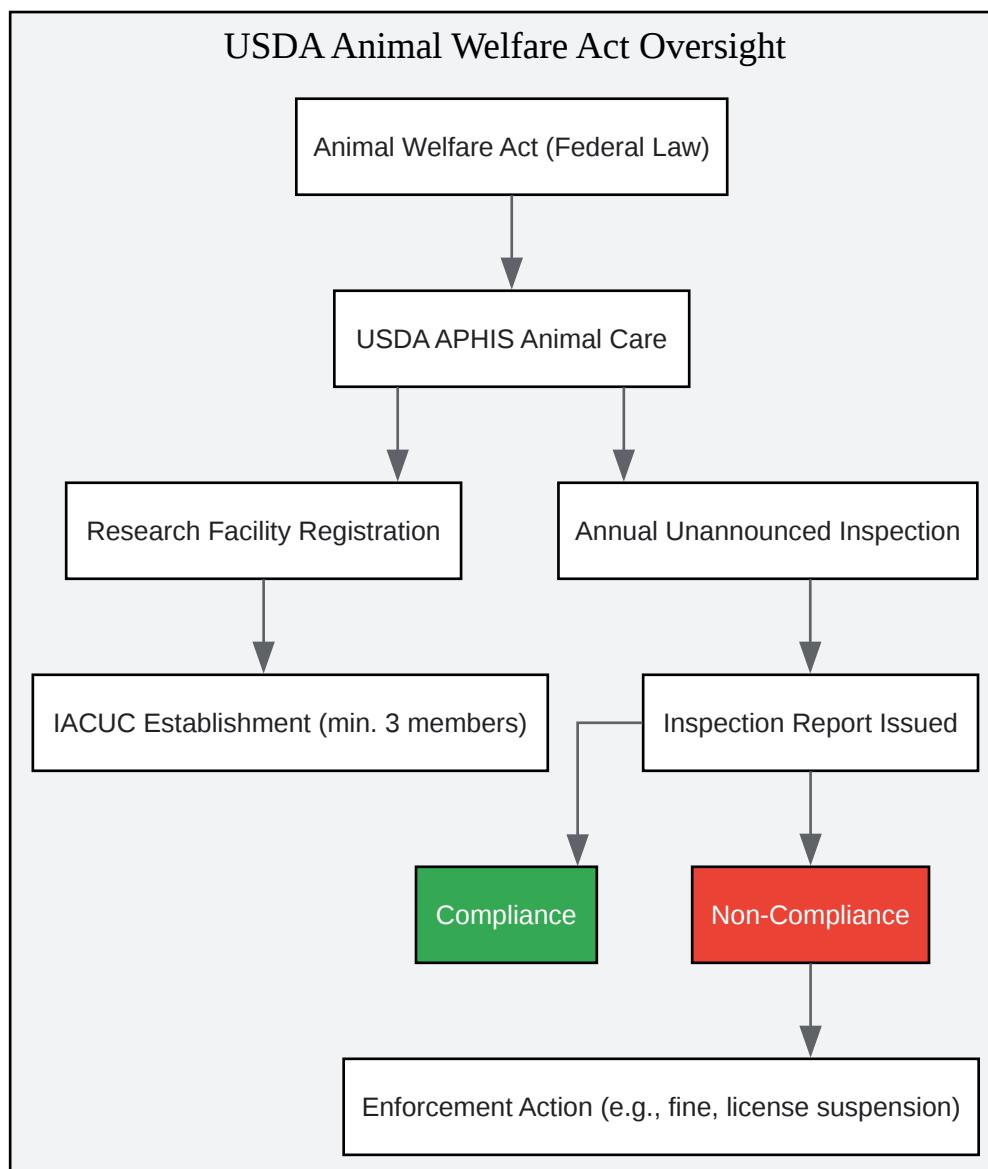
- Home cage behavior: Video recordings of the home cages will be analyzed for the frequency and duration of species-typical behaviors (e.g., nesting, foraging, climbing) versus abnormal repetitive behaviors (e.g., bar-mouthing, stereotypy).
- Anxiety-like behavior: Mice will be tested in an elevated plus maze at the end of the 4-week study period to assess anxiety levels.
- Cognitive function: A novel object recognition test will be performed to assess learning and memory.

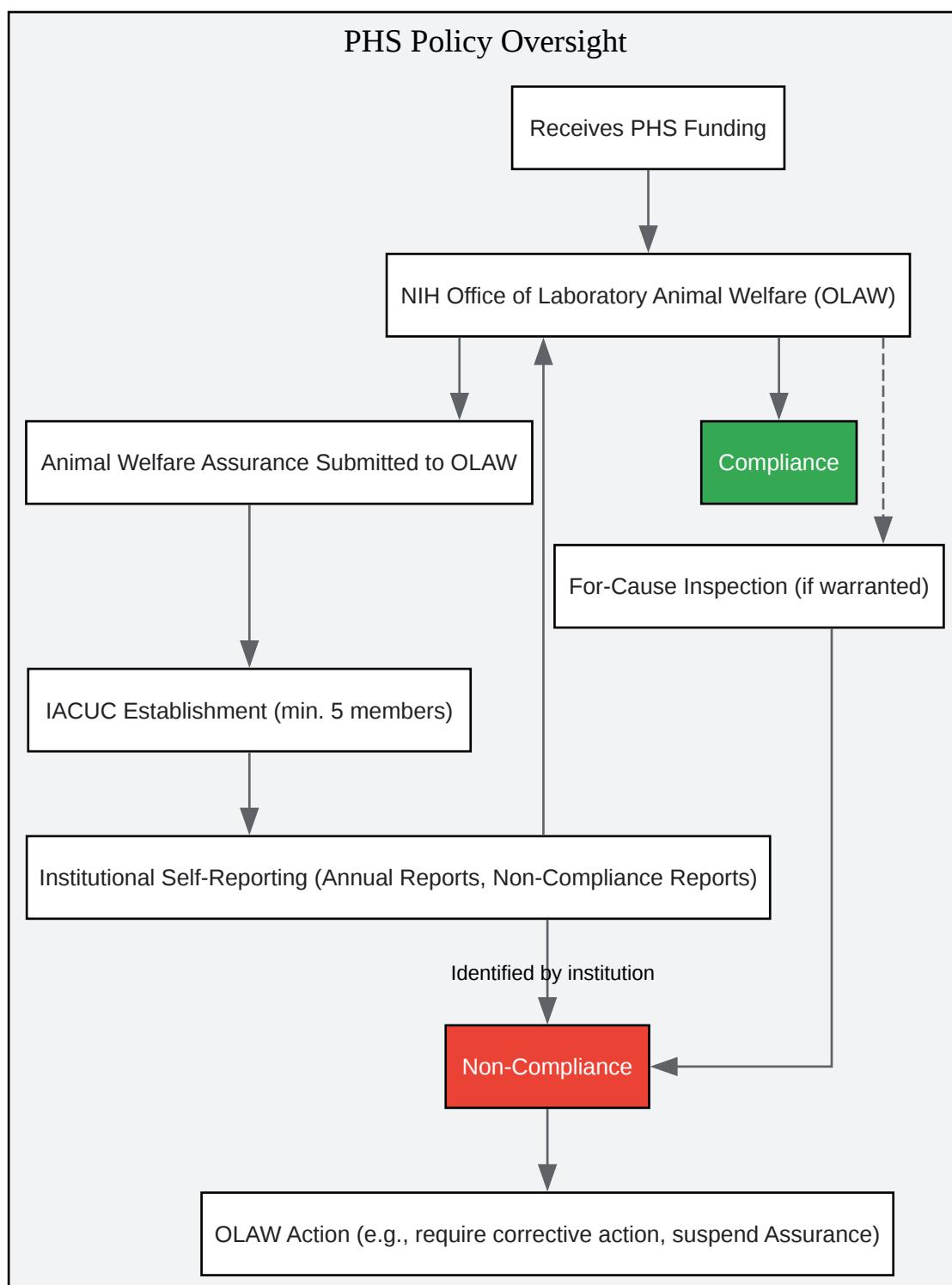
- Health Indicators:
 - A daily health check will be conducted to look for any signs of illness or injury (e.g., ruffled fur, hunched posture, lesions).

Data Analysis: Data will be analyzed using appropriate statistical methods (e.g., t-tests, ANOVA) to compare the outcomes between the two housing groups.

Visualizing the Regulatory Workflows

The following diagrams illustrate the distinct oversight and compliance workflows for the USDA Animal Welfare Regulations and the PHS Policy.



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- To cite this document: BenchChem. [A Comparative Guide to USDA and PHS Animal Welfare Regulations for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b139117#comparing-usda-animal-welfare-regulations-with-phs-policy>

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